

A Comprehensive Guide to the Safe Disposal of DL-Homophenylalanine

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Compound of Interest

Compound Name: DL-Homophenylalanine

Cat. No.: B555944

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For researchers and drug development professionals, maintaining a safe and compliant laboratory environment is paramount. The proper disposal of chemical reagents, such as the non-proteinogenic amino acid **DL-Homophenylalanine**, is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step protocol for the safe disposal of **DL-Homophenylalanine**, grounded in established safety principles and regulatory guidelines.

Hazard Identification and Risk Assessment

Before handling any chemical, a thorough understanding of its potential hazards is essential. **DL-Homophenylalanine** is classified as a skin, eye, and respiratory irritant.^{[1][2]} While not acutely toxic, improper handling and disposal can pose risks to personnel and the environment.

Key Hazards:

- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory irritation.^[1]

The first step in any disposal procedure is to consult the Safety Data Sheet (SDS) provided by the manufacturer.^[3] The SDS contains crucial information on physical and chemical properties, hazards, and handling precautions.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is non-negotiable when handling **DL-Homophenylalanine**. The following PPE should be worn at all times:

- Eye Protection: Safety glasses with side shields or goggles are mandatory to prevent eye contact.^[4]
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, should be worn.^{[4][5]}
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.^[4]
- Respiratory Protection: In cases of significant dust generation, a NIOSH-approved respirator (e.g., N95) is recommended.^[5]

Disposal Procedures for DL-Homophenylalanine

The disposal of **DL-Homophenylalanine**, as with most laboratory chemicals, is governed by federal, state, and local regulations.^{[3][6][7]} It is crucial to adhere to your institution's specific hazardous waste management plan. The following procedures provide a general framework for safe disposal.

Small Spills (Milligram to Gram Scale)

For minor spills of solid **DL-Homophenylalanine**, the following steps should be taken:

- Ensure Proper Ventilation: Work in a well-ventilated area to minimize inhalation of dust.^[2]
- Contain the Spill: Prevent the spread of the powder.
- Clean-up: Carefully sweep up the spilled solid using a brush and dustpan.^[4] Avoid generating dust. For very fine powders, it may be preferable to gently moisten the material with a small amount of water to prevent it from becoming airborne.
- Collect Waste: Place the collected material and any contaminated cleaning materials (e.g., paper towels) into a clearly labeled, sealed container for hazardous waste.^{[3][8]} The container must be compatible with the chemical.^[3]

- Decontaminate: Clean the spill area with soap and water.
- Dispose of PPE: Remove and dispose of contaminated gloves and any other disposable PPE in the designated hazardous waste stream.

Bulk Quantities and Unused Reagent

Disposal of larger quantities of **DL-Homophenylalanine** or expired/unwanted reagent requires a more formal process:

- Waste Identification: The waste must be clearly identified as "Hazardous Waste - **DL-Homophenylalanine**."[\[9\]](#)
- Packaging: Place the solid waste in a robust, leak-proof container with a secure lid.[\[3\]](#) The container must be made of a material compatible with the chemical.
- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name ("**DL-Homophenylalanine**"), and the associated hazards (e.g., "Irritant").[\[9\]](#)
- Segregation: Store the waste container in a designated satellite accumulation area (SAA) or central accumulation area (CAA), as defined by your institution and EPA regulations.[\[9\]](#) It is crucial to segregate incompatible chemicals to prevent hazardous reactions.[\[3\]](#)[\[6\]](#)
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[8\]](#)[\[10\]](#)

Under no circumstances should **DL-Homophenylalanine** be disposed of down the drain or in the regular trash.[\[6\]](#)

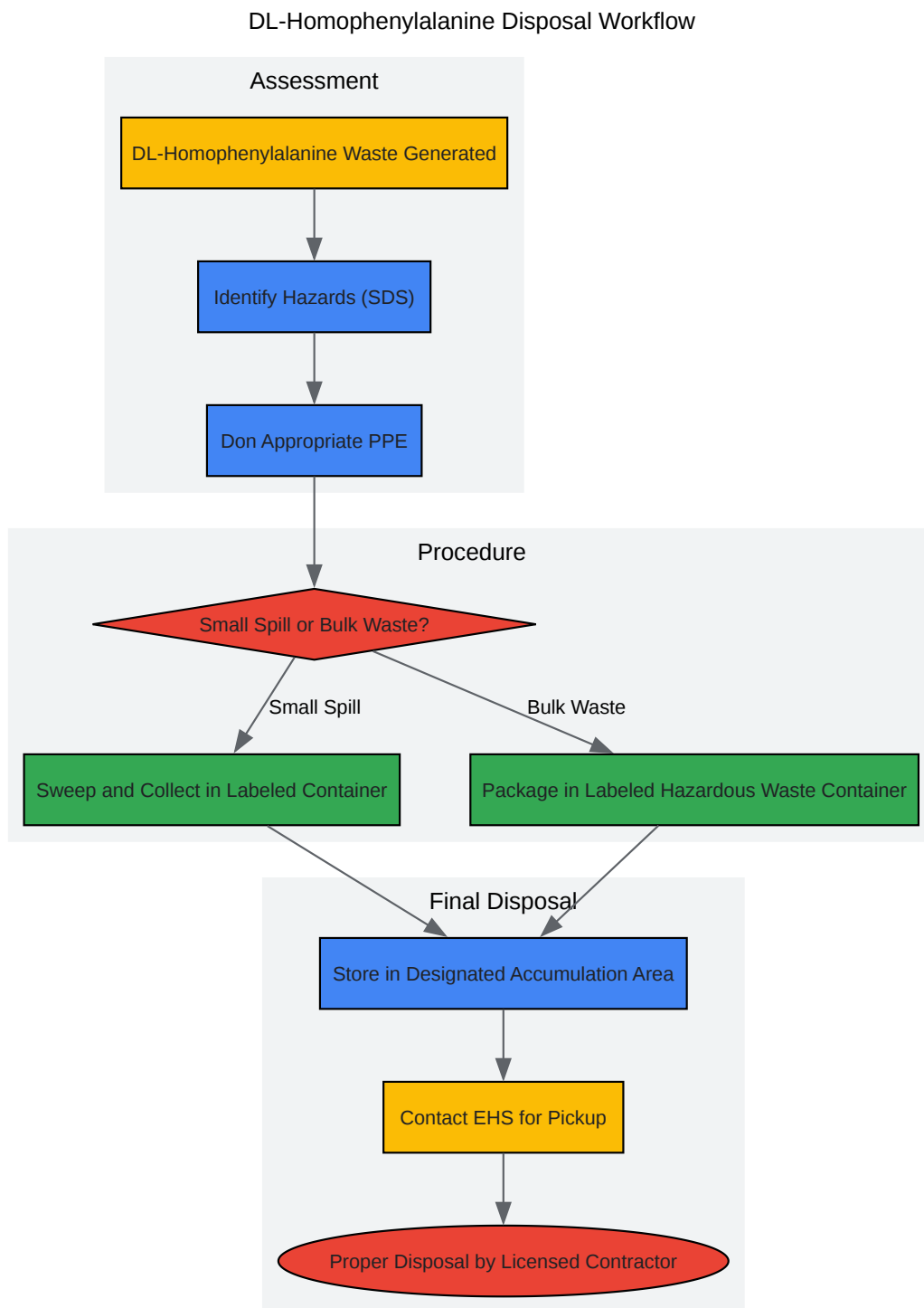
Data Presentation

To facilitate a quick reference for handling and disposal, the key properties of **DL-Homophenylalanine** are summarized below.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₃ NO ₂	[5]
Molar Mass	179.22 g/mol	[5]
Appearance	White to off-white solid	[11]
Melting Point	282 °C (decomposes)	[5]
Hazards	Skin, eye, and respiratory irritant	[1][2]
Storage Class	11 - Combustible Solids	[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DL-Homophenylalanine**.



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Caption: Decision workflow for the safe disposal of **DL-Homophenylalanine**.

Conclusion

The responsible management of chemical waste is a cornerstone of a safe and ethical research environment. By adhering to these procedures for the disposal of **DL-Homophenylalanine**, researchers can protect themselves, their colleagues, and the environment. Always prioritize safety and consult your institution's EHS department for specific guidance.

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References

- 1. Homophenylalanine, DL- | C₁₀H₁₃NO₂ | CID 102530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
- 3. Chemistry Lab Waste Disposal - Environmental Marketing Services [emslcusa.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. DL - 异苯丙氨酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. danielshealth.com [danielshealth.com]
- 7. needle.tube [needle.tube]
- 8. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 9. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
- 10. benchchem.com [benchchem.com]
- 11. DL-Homophenylalanine | 1012-05-1 [chemicalbook.com]
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